

# Application Notes and Protocols for **trans-3-Hexen-1-ol** in Perfumery

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## Compound of Interest

Compound Name: **trans-3-Hexen-1-ol**

Cat. No.: **B3021457**

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**Abstract:** This document provides a comprehensive technical guide for researchers, scientists, and fragrance development professionals on the application of **trans-3-Hexen-1-ol** as a fragrance ingredient. It details the compound's physicochemical properties, olfactory profile, and natural occurrence. Furthermore, it presents established protocols for its synthesis, quality control, and incorporation into fragrance formulations, emphasizing stability and safety considerations. The causality behind experimental choices is explained to provide a deeper understanding of the practical application of this versatile green note ingredient.

## Introduction: The Quintessential Green Note

**trans-3-Hexen-1-ol**, a member of the "leaf alcohol" family, is a pivotal ingredient in modern perfumery, prized for its intensely fresh, green, and slightly fruity aroma reminiscent of cut grass and unripe fruit.<sup>[1]</sup> Its ability to impart a natural, vibrant lift makes it an indispensable component for creating realistic floral, fruity, and herbal fragrances.<sup>[1][2]</sup> This guide delineates the scientific principles and practical methodologies for the effective utilization of **trans-3-Hexen-1-ol**, ensuring optimal performance and stability in final fragrance compositions.

## Physicochemical and Olfactory Profile

A thorough understanding of the intrinsic properties of **trans-3-Hexen-1-ol** is fundamental to its successful application.

## Chemical Identity and Properties

Property	Value	Source
IUPAC Name	(3E)-Hex-3-en-1-ol	[3]
Synonyms	trans-3-Hexenol, (E)-3-Hexen-1-ol	[4]
CAS Number	928-97-2	[4][5]
FEMA Number	4356	[5][6][7]
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O	[3][8]
Molecular Weight	100.16 g/mol	[3][5]
Appearance	Colorless clear liquid	[4]
Boiling Point	61-62 °C @ 12 mmHg	[4][8]
Density	0.817 - 0.847 g/mL at 25 °C	[4]
Refractive Index	1.435 - 1.445 @ 20 °C	[4]
Flash Point	58.89 °C (138.00 °F)	[4]
Solubility	Soluble in water and most fixed oils	[6]

## Olfactory Characteristics

The odor profile of **trans-3-Hexen-1-ol** is potent and diffusive, characterized by the following notes:

- Primary: Intensely green, sharp, cut grass.[1]
- Secondary: Fruity undertones, often described as green apple or pear.[1]
- Subtle Nuances: Earthy, fatty, and somewhat bitter facets.[4]

Its isomeric counterpart, **cis-3-Hexen-1-ol** (leaf alcohol), possesses a more powerful and pungent green odor.[2][9] The trans isomer is often considered to have a softer, more versatile profile suitable for a broader range of applications.[10]

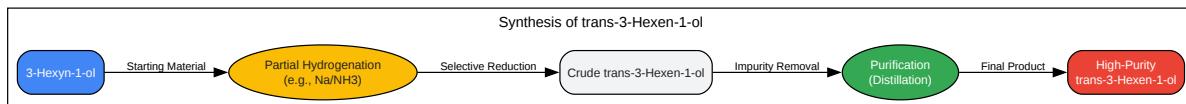
## Natural Occurrence and Synthesis

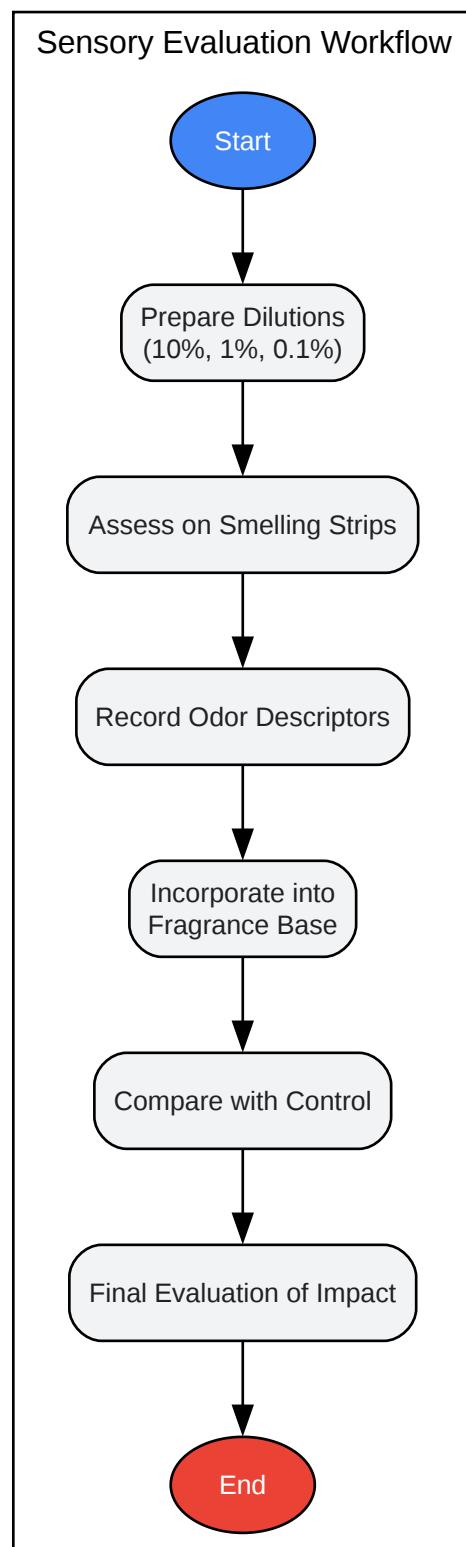
**trans-3-Hexen-1-ol** is a naturally occurring volatile organic compound found in a variety of plants, contributing to their characteristic green aroma.[6][8] It has been identified in laurel leaf oil, jasmine absolute, and Plectranthus glandulosus leaf oil.[11]

While natural extraction is possible, commercial production predominantly relies on chemical synthesis to ensure a consistent and high-purity supply.[1]

## Synthetic Pathway Overview

A common industrial synthesis route involves the partial hydrogenation of 3-hexyn-1-ol. The choice of catalyst and reaction conditions is critical to selectively produce the *trans* isomer over the *cis* isomer and to prevent over-reduction to hexanol.



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